

How to purify 4-Chloro-3-sulfamoylbenzoic acid

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Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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Chemical Data Reference

The table below summarizes the fundamental identifiers and physical characteristics of **4-Chloro-3-sulfamoylbenzoic acid** from commercial and research sources.

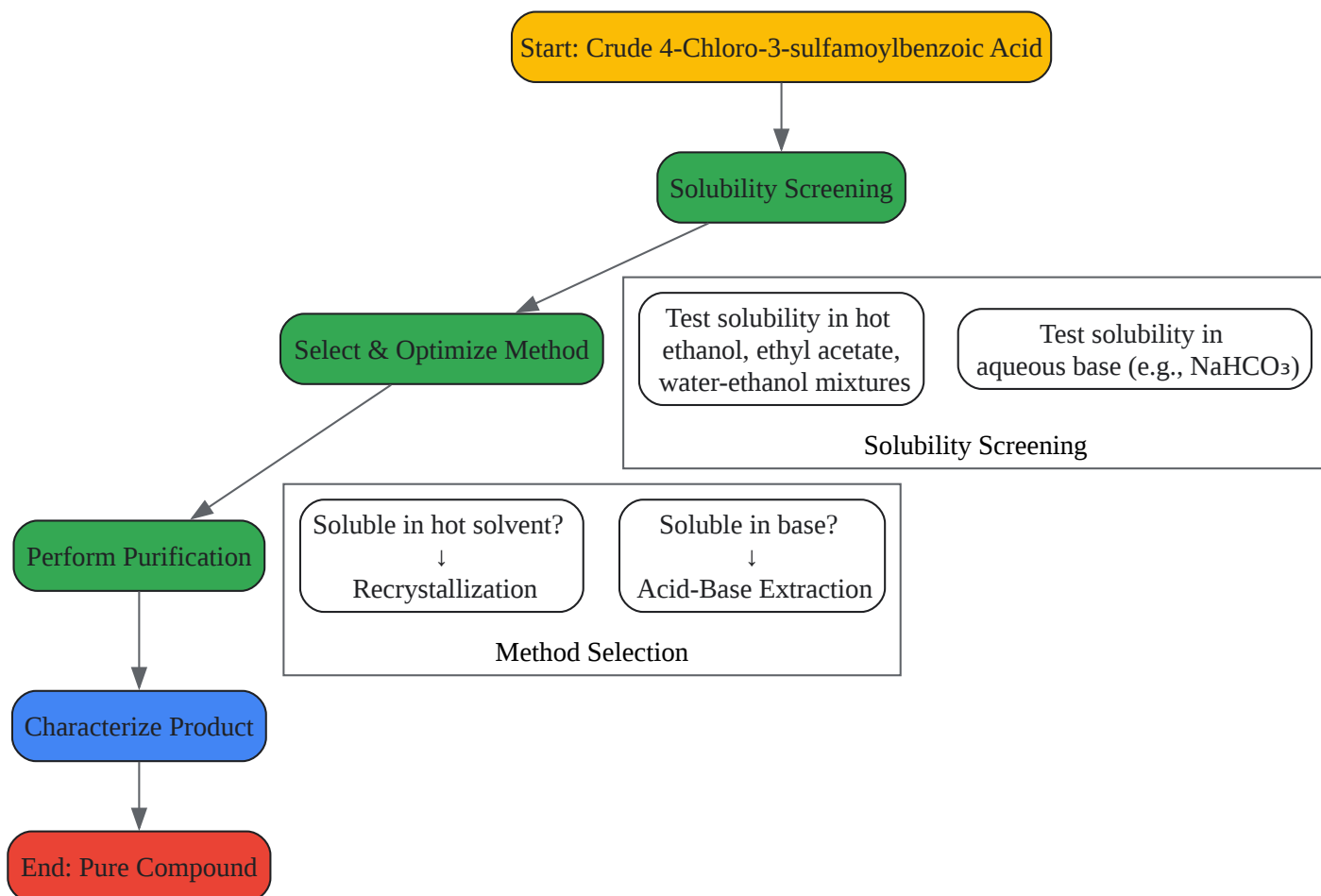
Property	Value / Description
CAS Number	1205-30-7 [1] [2] [3]
Molecular Formula	C ₇ H ₆ ClNO ₄ S [1] [2] [3]
Molecular Weight	235.64 g/mol [1] [2]
Melting Point	256-258 °C (lit.) [1], 261 °C (lit.) [2]
Appearance	White to almost white powder to crystal [2]
Purity	>98.0% (HPLC) [2]
Storage	Room temperature (recommended in a cool, dark place, <15°C) [2]

Suggested Purification Strategies

In the absence of a direct protocol, the following generalized strategies for similar organic compounds can serve as a starting point. You will need to optimize conditions based on empirical observation.

- **Recrystallization:** This is the most common method for purifying solid organic compounds. Screening different solvent systems is crucial. A typical approach involves dissolving the crude compound in a minimal volume of a heated solvent (e.g., ethanol, ethyl acetate, or a mixture like water-ethanol) and allowing it to cool slowly for crystal formation. The high melting point suggests limited solubility in many solvents at room temperature [1] [2].
- **Acid-Base Wash:** This method is suitable for compounds with ionizable functional groups. The carboxylic acid group can be deprotonated with a dilute base (e.g., sodium bicarbonate) to form a water-soluble salt, separating it from neutral impurities. The pure compound can then be regenerated by re-acidification of the aqueous phase [4].
- **Hot Filtration:** Following dissolution in a hot solvent, perform a hot filtration to remove any insoluble impurities or decolorizing charcoal before proceeding with recrystallization.
- **Analytical Monitoring:** Use Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to monitor the purification process and assess the purity of the final product [2] [5].

The following workflow outlines a logical approach to method development for purifying this compound:



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Analytical Characterization for Purity Confirmation

After purification, confirm the identity and purity of your compound using the following techniques, as referenced in the literature.

- **Melting Point (mp):** Determine and compare the melting point to the reported range of **256-261 °C** [1] [2]. A sharp melting point within this range indicates high purity.
- **Spectroscopic Analysis:**

- **FT-IR Spectroscopy:** Can confirm the presence of characteristic functional groups, such as the O-H stretch of the carboxylic acid, the S=O stretches of the sulfonamide, and the C=O stretch [6].
- **NMR Spectroscopy (^1H , ^{13}C):** Provides definitive structural confirmation by analyzing the hydrogen and carbon environments in the molecule [6].
- **Chromatographic Purity:**
 - **High-Performance Liquid Chromatography (HPLC):** Use to quantify purity. The commercial standard is specified at **>98.0 area%** [2]. Methods for similar sulfonamide compounds often use reverse-phase columns with mobile phases containing acetonitrile/water and acid modifiers like phosphoric or formic acid [5].

Safety and Handling

Please note the following safety information from the supplier's Safety Data Sheet (SDS):

- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation) [2].
- **Personal Protective Equipment (PPE):** Wear protective gloves, eye protection, and a dust mask (type N95 recommended) [1] [2].

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References

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